

# Application Notes and Protocols: In Vitro Susceptibility Testing of Mycoplasma to Tylvalosin Tartrate

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## Compound of Interest

Compound Name: Acetylisovaleryltylosin (tartrate)

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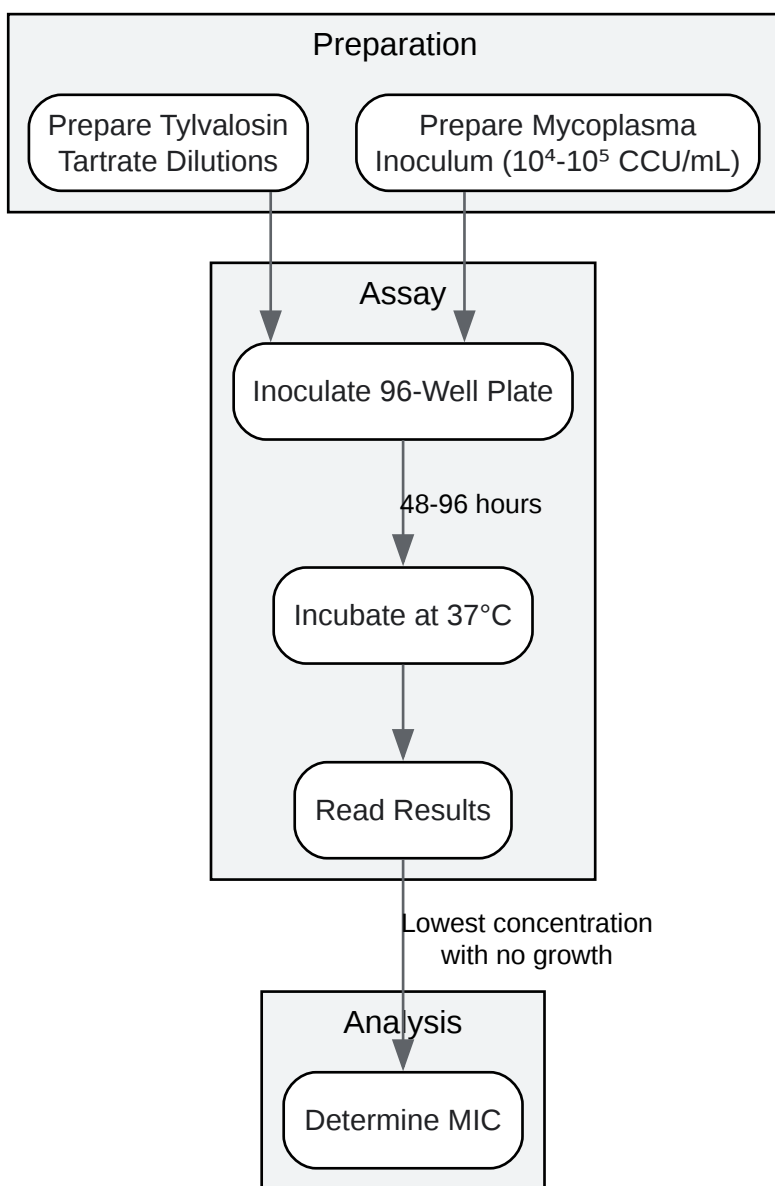
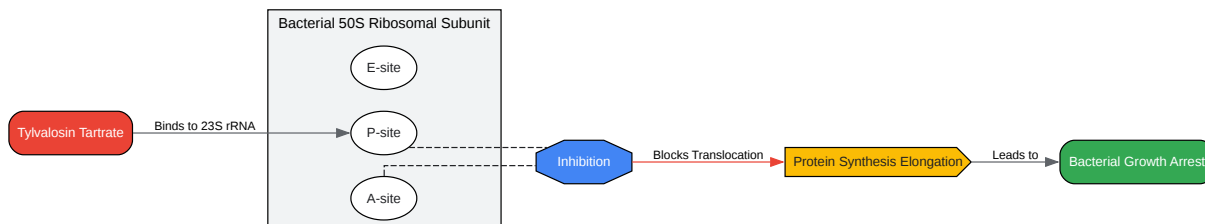
## Introduction

Mycoplasma, a genus of bacteria lacking a cell wall, are significant pathogens in veterinary medicine, causing substantial economic losses in the poultry and swine industries.[1] Due to their unique biology, they are inherently resistant to common antibiotics like penicillin that target cell wall synthesis.[1] Tylvalosin tartrate, a macrolide antibiotic, is effective against various Mycoplasma species by inhibiting protein synthesis.[1][2] Accurate in vitro susceptibility testing is crucial for determining the efficacy of tylvalosin tartrate against clinical isolates, monitoring for the development of resistance, and establishing appropriate therapeutic regimens.[3][4][5] This document provides detailed application notes and protocols for determining the in vitro susceptibility of Mycoplasma species to tylvalosin tartrate, primarily focusing on the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

## Mechanism of Action of Tylvalosin Tartrate

Tylvalosin, like other macrolide antibiotics, exerts its bacteriostatic effect by targeting the bacterial ribosome.[2][6] It binds to the 50S ribosomal subunit, interfering with protein synthesis.[2][7] This binding action inhibits the translocation of peptidyl-tRNA, ultimately halting the elongation of the polypeptide chain and preventing the synthesis of essential bacterial

proteins.[8] In some cases, at concentrations above the MIC, tylvalosin has demonstrated bactericidal effects against certain Mycoplasma species.[2]



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